

Propargyl-PEG4-Br safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propargyl-PEG4-Br

Cat. No.: B610240

[Get Quote](#)

Propargyl-PEG4-Br: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for **Propargyl-PEG4-Br** (CAS No. 1308299-09-3). The information is compiled from various chemical supplier safety data sheets and related chemical profiles to ensure a comprehensive understanding of the potential hazards and safe handling procedures.

Chemical Identification and Properties

Propargyl-PEG4-Br is a heterobifunctional linker molecule commonly used in bioconjugation, drug delivery, and the synthesis of PROTACs (Proteolysis Targeting Chimeras). It incorporates a terminal propargyl group for click chemistry reactions, a tetraethylene glycol (PEG4) spacer to enhance solubility, and a reactive bromide group for nucleophilic substitution.^{[1][2]}

Identifier	Value
Chemical Name	1-(2-Propyn-1-yloxy)-11-bromo-3,6,9-trioxaundecane
Synonyms	Propargyl-PEG4-bromide, Alkyne-PEG4-Br
CAS Number	1308299-09-3[2][3]
Molecular Formula	C ₁₁ H ₁₉ BrO ₄ [3]
Molecular Weight	295.17 g/mol [3]
Purity	≥95% to >98% (Varies by supplier)[2][3]

Hazard Identification and Classification

While a specific, comprehensive safety data sheet for **Propargyl-PEG4-Br** is not universally available, the hazards can be inferred from the functional groups present: the propargyl group and the alkyl bromide. Propargyl bromide itself is classified as a flammable liquid, acutely toxic, a skin and eye irritant, and may cause respiratory irritation.[4][5] Alkyl bromides are also known to be reactive and can be irritants.

GHS Classification (Inferred)

Based on the components, the following hazards should be considered:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	Toxic if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[4]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation[4]
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation[4][5]
Flammable liquids	Category 2	Highly flammable liquid and vapor[4][5]

Signal Word: Danger[4]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Propargyl-PEG4-Br** and to ensure the safety of laboratory personnel.

Handling Precautions

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[4]
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).[4]
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[4]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[4][5]
- Solvents: Use anhydrous solvents such as DMF or DMSO. Avoid prolonged exposure to moisture.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4][5]

Storage Conditions

- Temperature: Store at -20°C for long-term storage.[1][2] Some suppliers suggest 4°C for shorter periods.[3]
- Container: Keep the container tightly sealed to prevent moisture contamination and solvent evaporation.[1][4]
- Inert Atmosphere: For optimal stability, store under an inert atmosphere (e.g., argon or nitrogen).[4]

- Light: Protect from light.[1][4]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4][5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: The compound is expected to be a flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5][6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

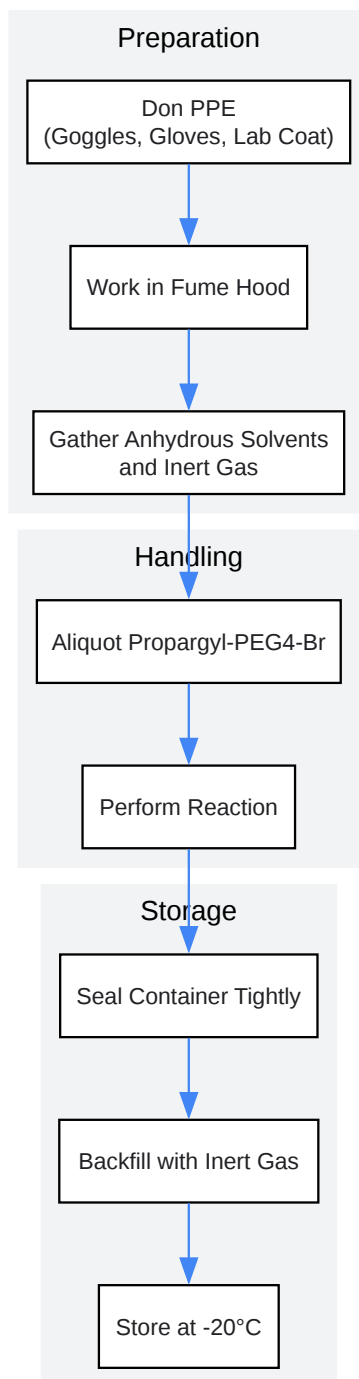
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing vapors, mist, or gas.[\[5\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)
- Containment and Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[5\]](#)

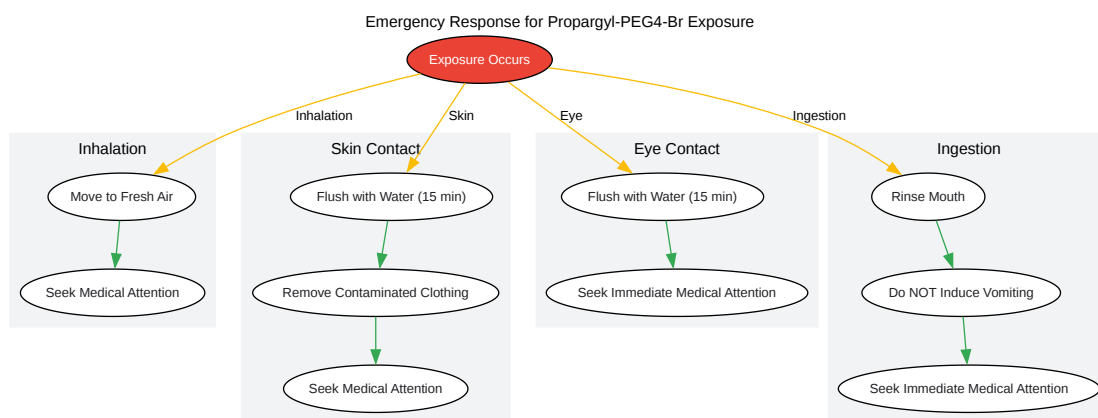
Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Propargyl-PEG4-Br** are not readily available in the public domain as it is primarily a research chemical. However, standard assays such as the Ames test for mutagenicity, cell viability assays (e.g., MTT or LDH assays) for cytotoxicity, and in vivo acute toxicity studies in rodent models would be appropriate to determine its toxicological profile.

Diagrams

Propargyl-PEG4-Br Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Propargyl-PEG4-Br**.



[Click to download full resolution via product page](#)

Caption: Emergency first-aid procedures for exposure to **Propargyl-PEG4-Br**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propargyl-PEG4-bromide | CAS: 1308299-09-3 | AxisPharm [axispharm.com]
- 2. Propargyl-PEG4-bromide, 1308299-09-3 | BroadPharm [broadpharm.com]

- 3. chemscene.com [chemscene.com]
- 4. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Propargyl-PEG4-Br safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610240#propargyl-peg4-br-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com